

# A Comparative Analysis of the Environmental Fate of Profenofos and Newer Generation Insecticides

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## Compound of Interest

Compound Name: *Profenofos*

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This guide provides an objective comparison of the environmental fate of the organophosphate insecticide **Profenofos** with a selection of newer insecticides from different chemical classes: neonicotinoids (Imidacloprid and Thiamethoxam), pyrethroids (Lambda-cyhalothrin), and diamides (Chlorantraniliprole and Flubendiamide). The information presented is supported by experimental data to facilitate a comprehensive understanding of their persistence, mobility, and ecotoxicity.

## Executive Summary

**Profenofos**, an older organophosphate insecticide, exhibits moderate to high toxicity to a broad range of non-target organisms and has variable persistence in the environment. In contrast, newer insecticides display a more diverse range of environmental behaviors. Neonicotinoids like Imidacloprid and Thiamethoxam are systemic, often persistent in soil, and have a high potential for leaching, posing significant risks to pollinators. Pyrethroids such as Lambda-cyhalothrin are characterized by their high toxicity to aquatic organisms and bees but tend to have lower mobility in soil. The diamide class, including Chlorantraniliprole and Flubendiamide, generally shows lower toxicity to vertebrates and pollinators but can be persistent in soil and aquatic environments, with some concerns for aquatic invertebrates. This guide aims to provide the data necessary for informed decisions regarding the environmental impact of these compounds.

## Quantitative Comparison of Environmental Fate Parameters

The following table summarizes key environmental fate parameters for **Profenofos** and the selected newer insecticides. These values are compiled from various scientific studies and regulatory assessments. It is important to note that these values can vary significantly depending on environmental conditions such as soil type, pH, temperature, and microbial activity.

Insecticide Class	Active Ingredient	Soil Half-Life (DT <sub>50</sub> ) (days)	Water Half-Life (DT <sub>50</sub> ) (days)	Soil Organic Carbon Partition Coefficient (K <sub>oc</sub> ) (mL/g)	Honey Bee Acute Contact LD <sub>50</sub> (μg/bee)	Honey Bee Acute Oral LD <sub>50</sub> (μg/bee)	Avian Acute Oral LD <sub>50</sub> (mg/kg bw)	Fish Acute LC <sub>50</sub> (96-hr) (μg/L)	Aquatic Invertebrate Acute EC <sub>50</sub> (48-hr) (μg/L)
Organophosphate	Profenofos	2 - 58	0.33 (pH 9) - 108 (pH 5) [1][2][3]	869 - 3,162 [1][2]	-	-	12.3 (Bobwhite Quail)	3.4 (Rainbow Trout)	0.03 (Daphnia magna)
Neonicotinoid	Imidacloprid	26.5 - 997 [4]	<0.125 (photolysis) - 44 (hydrolysis at pH 7) [4]	132 - 310 [4]	0.024 - 0.2426 [5][6]	0.0037 - 0.07 [2][5]	31 (Japanese Quail) - 152 (Bobwhite Quail) [5]	10,500 - 284,000	37 - 115 [2][7]
Neonicotinoid	Thiamethoxam	34.3 - 464 [8]	6.2 - 35.1 [8][9]	33 - 178 [10]	-	-	4366 (Eared Dove) [9][11]	>100,000 [10]	2.23 (chronic) [10]
Pyrethroid	Lambda-cyhalothrin	22 - 82 [12]	>3 weeks (photo	180,000 - 330,000	0.038 - 0.051 [1][3][14]	0.91 - 0.97 [1][3][14]	>3920 (Mallard	0.078 - 2.3 [1]	0.0023 - 3.3 [1]

			stable) [13]				Duck) [1]		
Diamide	Chlorantraniliprole	125 - 1,130[15][16]	0.31 (photo degradation) - Stable (hydrolysis at pH 7) [15] [17]	153 - 526[15]	>100	>114	>2000 (Bobwhite Quail)	>12,900	Highly toxic (species dependent) [16]
Diamide	Flubendiamide	Very slow degradation[18][19]	4.3 (natural water photolysis) - Stable (hydrolysis) [20]	-	>100	>100	>2000 (Bobwhite Quail)	>100 (solubility limited)	0.74 (chronic)

## Experimental Protocols

The data presented in this guide are derived from studies that generally follow standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that data are reliable and comparable across different studies and chemicals.

## Environmental Fate and Behavior (OECD Section 3)

- Soil and Water Half-Life (DT<sub>50</sub>):
  - Aerobic and Anaerobic Transformation in Soil (OECD 307): This test simulates the biodegradation of a chemical in soil under both aerobic and anaerobic conditions. The test

substance is applied to soil samples, which are then incubated under controlled temperature and moisture. At various time intervals, soil samples are analyzed to determine the concentration of the parent compound and its degradation products.

- Aerobic and Anaerobic Transformation in Aquatic Systems (OECD 308): Similar to the soil test, this guideline evaluates the degradation of a chemical in a water-sediment system.
- Hydrolysis as a Function of pH (OECD 111): This study determines the rate of abiotic degradation of a chemical in water at different pH levels (typically 4, 7, and 9) in the absence of microorganisms.
- Mobility in Soil (Koc):
  - Adsorption - Desorption Using a Batch Equilibrium Method (OECD 106): This method measures the extent to which a chemical adsorbs to different types of soil.[\[16\]](#)[\[19\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#) A solution of the chemical is mixed with a soil sample, and after reaching equilibrium, the concentration of the chemical in the solution is measured. The amount adsorbed to the soil is calculated by difference. The Koc value is then derived from the adsorption coefficient (Kd) and the organic carbon content of the soil.

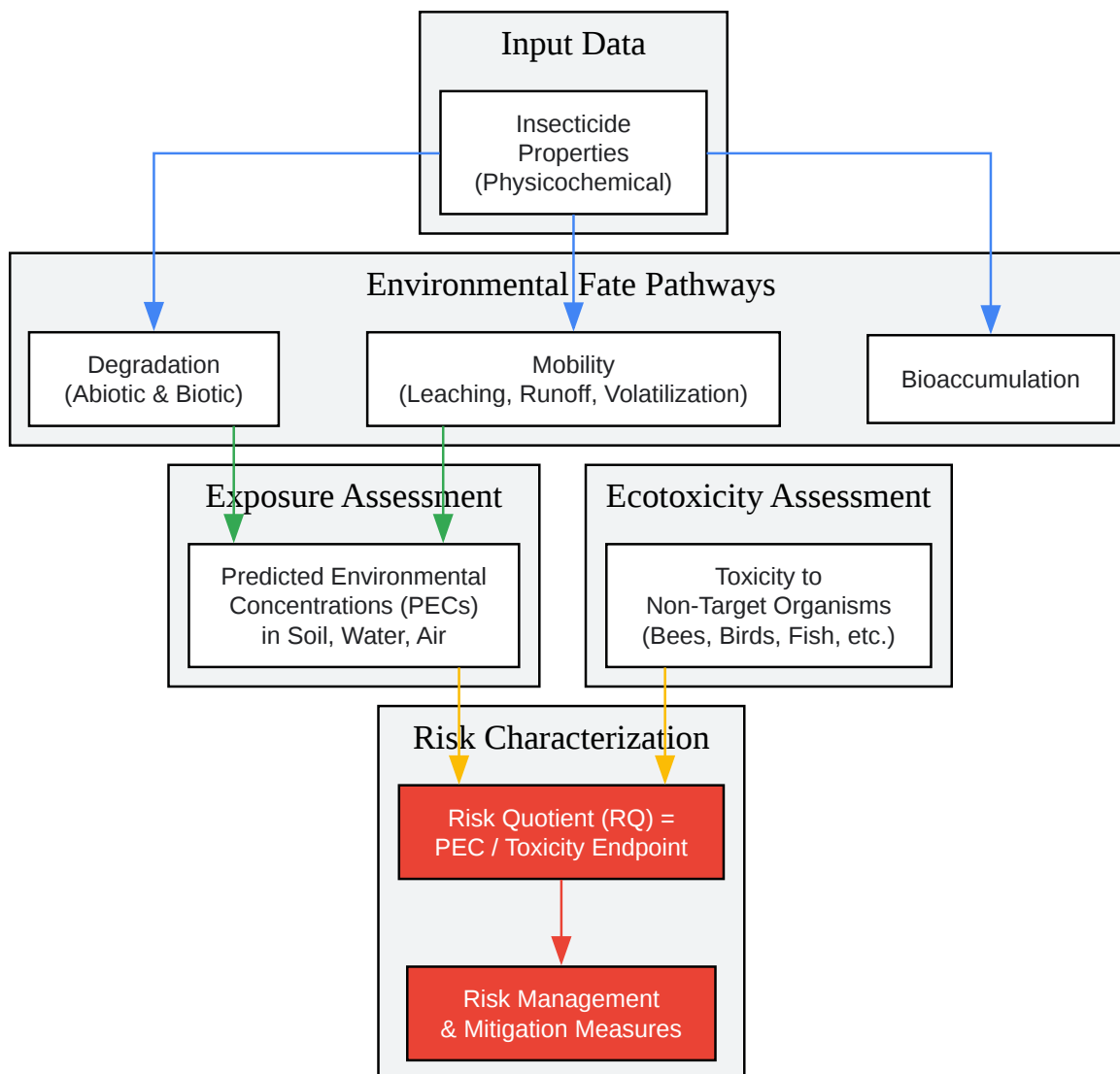
## Effects on Biotic Systems (OECD Section 2)

- Toxicity to Honey Bees:
  - Honeybees, Acute Oral Toxicity Test (OECD 213): Bees are fed a sucrose solution containing the test substance at various concentrations.[\[10\]](#)[\[13\]](#)[\[24\]](#)[\[25\]](#) Mortality is assessed over a defined period (typically 48 to 96 hours) to determine the LD<sub>50</sub>.
  - Honeybees, Acute Contact Toxicity Test (OECD 214): The test substance is applied directly to the thorax of the bees.[\[13\]](#) Mortality is observed over a set period to calculate the contact LD<sub>50</sub>.
- Toxicity to Aquatic Organisms:
  - Fish, Acute Toxicity Test (OECD 203): Fish are exposed to a range of concentrations of the test substance in water for 96 hours.[\[8\]](#)[\[15\]](#)[\[18\]](#)[\[26\]](#)[\[27\]](#) The concentration that is lethal to 50% of the test population (LC<sub>50</sub>) is determined.

- Daphnia sp., Acute Immobilisation Test (OECD 202): Aquatic invertebrates (Daphnia magna) are exposed to the test substance for 48 hours.[20][28][29][30][31] The concentration that causes immobilization in 50% of the daphnids (EC<sub>50</sub>) is calculated.
- Toxicity to Birds:
  - Avian Acute Oral Toxicity Test (similar to OECD 223): The test substance is administered orally to birds (e.g., Bobwhite quail, Mallard duck) to determine the acute oral LD<sub>50</sub>.
- Bioaccumulation:
  - Bioaccumulation in Fish: Aqueous and Dietary Exposure (OECD 305): This test evaluates the potential for a chemical to accumulate in fish from the surrounding water or through their diet.[7][17][32][33][34] The bioconcentration factor (BCF) is calculated, which is the ratio of the chemical's concentration in the fish to its concentration in the water at steady state.

## Logical Workflow for Environmental Fate Assessment

The following diagram illustrates a generalized workflow for the environmental fate and risk assessment of an insecticide.

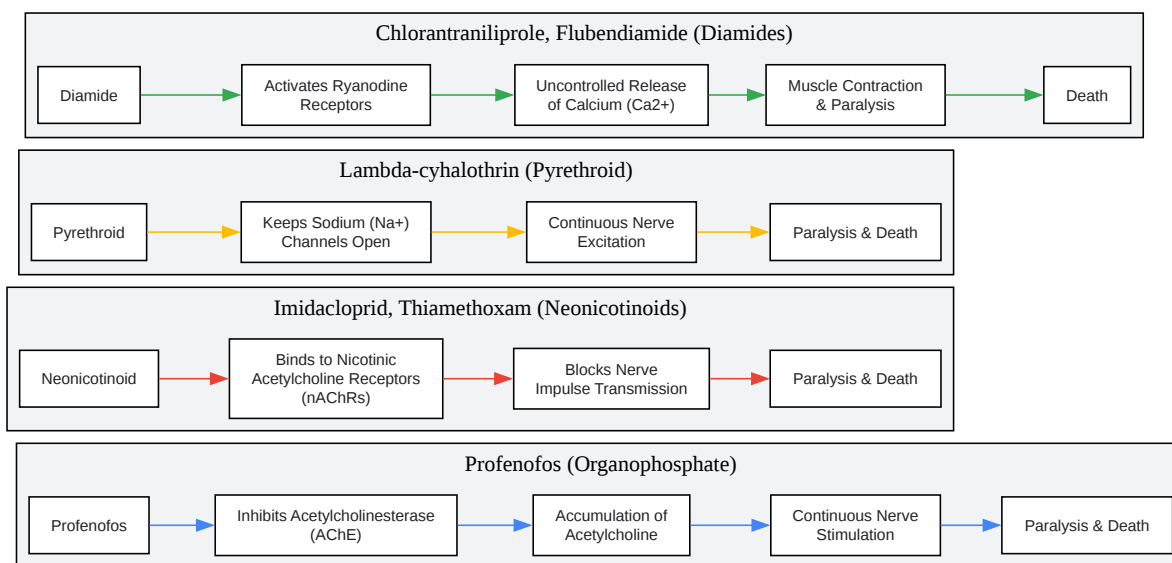


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Caption: A simplified workflow for assessing the environmental fate and risk of an insecticide.

## Signaling Pathways and Mode of Action

The environmental impact of an insecticide is also influenced by its mode of action, which determines its target specificity and potential effects on non-target organisms.



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Caption: Simplified mode of action for different insecticide classes.

This guide serves as a starting point for researchers and professionals to compare the environmental profiles of these insecticides. For detailed risk assessments, it is crucial to consult the original research and regulatory documents, considering the specific environmental conditions of concern.

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